

# N-(2-Hydroxyethyl)ethylenediamine: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name:	<i>N-(2-Hydroxyethyl)ethylenediamine</i>
Cat. No.:	B041792

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CAS Number: 111-41-1 EC Number: 203-867-5 Linear Formula: NH<sub>2</sub>CH<sub>2</sub>CH<sub>2</sub>NHCH<sub>2</sub>CH<sub>2</sub>OH[\[1\]](#)

This document provides an in-depth technical overview of the safety information, handling procedures, and toxicological data for **N-(2-Hydroxyethyl)ethylenediamine**. It is intended for researchers, scientists, and professionals in drug development and other laboratory settings.

## Hazard Identification and Classification

**N-(2-Hydroxyethyl)ethylenediamine** is classified as a hazardous substance requiring careful handling. The primary hazards are related to its corrosive nature, potential for causing allergic skin reactions, and reproductive toxicity.[\[2\]](#)

Signal Word: Danger[\[2\]](#)

GHS Hazard Pictograms:

Pictogram	Hazard Class
GHS05 (Corrosion)	Skin Corrosion/Irritation, Serious Eye Damage
GHS07 (Exclamation Mark)	Skin Sensitization
GHS08 (Health Hazard)	Reproductive Toxicity, STOT SE

**Hazard Statements:**

- H314: Causes severe skin burns and eye damage.[[2](#)]
- H317: May cause an allergic skin reaction.[[2](#)]
- H335: May cause respiratory irritation.
- H360Df: May damage the unborn child. Suspected of damaging fertility.[[2](#)]

**Hazard Classifications:**

- Skin Corrosion (Category 1B)[[2](#)]
- Serious Eye Damage (Category 1)
- Reproductive Toxicity (Category 1B)[[2](#)]
- Skin Sensitization (Category 1)
- Specific Target Organ Toxicity, Single Exposure (STOT SE 3), Respiratory system

## **Safety and Handling Protocols**

Adherence to strict safety protocols is mandatory when handling this chemical to prevent exposure and ensure a safe laboratory environment.

## **Personal Protective Equipment (PPE)**

Proper PPE is the first line of defense against exposure.

Equipment	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[3]</a>
Skin Protection	Wear fire/flame resistant and impervious clothing. <a href="#">[3]</a> Chemical-resistant gloves are required.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., Type K filter). <a href="#">[3]</a> <a href="#">[4]</a>

## Handling and Storage

- Handling: Handle only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)[\[4\]](#)  
Avoid breathing mist or vapors. Do not get in eyes, on skin, or on clothing.[\[4\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)  
Store locked up.[\[2\]](#) The storage class code is 6.1C - Combustible acute toxic Cat.3 / toxic compounds or compounds which cause chronic effects.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[4\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[3\]](#) Do not let the product enter drains.
- Clean-up: Absorb the spill with inert material (e.g., diatomite, universal binders) and place it in a suitable, closed container for disposal.[\[4\]](#)[\[6\]](#)

## Emergency and First-Aid Procedures

Immediate action is critical in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, provide oxygen. Call a doctor immediately.[2][6]
Skin Contact	Immediately take off all contaminated clothing. [2] Wash off immediately with plenty of water and soap for at least 15 minutes.[2] Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] Consult a doctor immediately.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Call a physician or poison control center immediately.[2][6]

## Toxicological and Physical Data

### Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	3,000 mg/kg
LD50	Rat	Dermal	2,250 mg/kg

Data sourced from a 2023 Safety Data Sheet.[2]

## Physical and Chemical Properties

Property	Value
Boiling Point	238-240 °C at 752 mmHg[1]
Density	1.03 g/mL at 25 °C[1]
Vapor Density	3.6 (vs air)[1]
Flash Point	144 °C (291.2 °F)
Refractive Index	n <sub>20/D</sub> 1.485[1]

## Precautionary Statements Summary

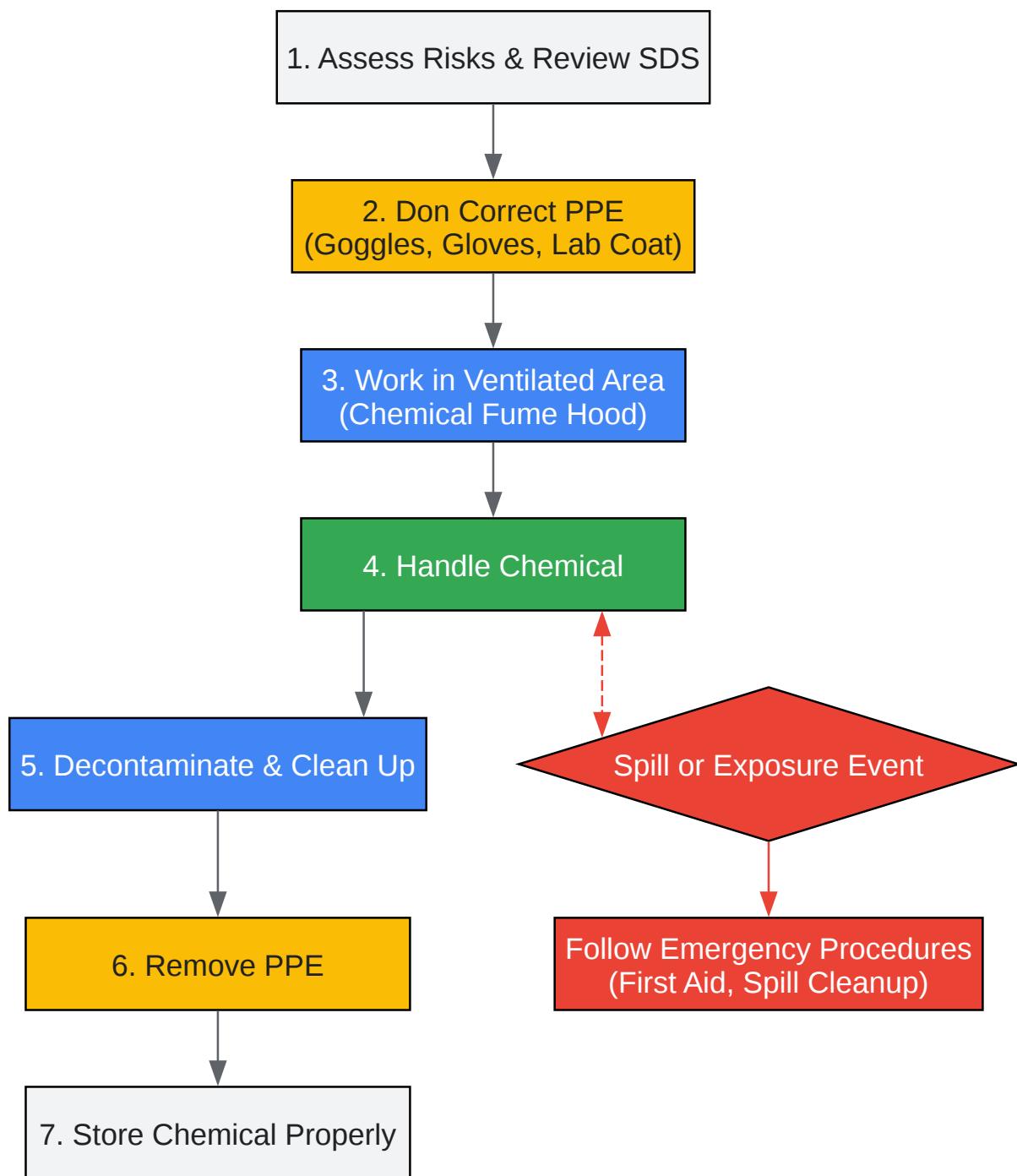
The following table summarizes the key precautionary statements (P-statements) associated with this chemical.

Code	Statement
P202	Do not handle until all safety precautions have been read and understood.
P261	Avoid breathing mist or vapours.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P310	Immediately call a POISON CENTER or doctor/physician.[2]
P405	Store locked up.[2][6]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[2]

## Workflow Diagrams

### Chemical Handling Workflow

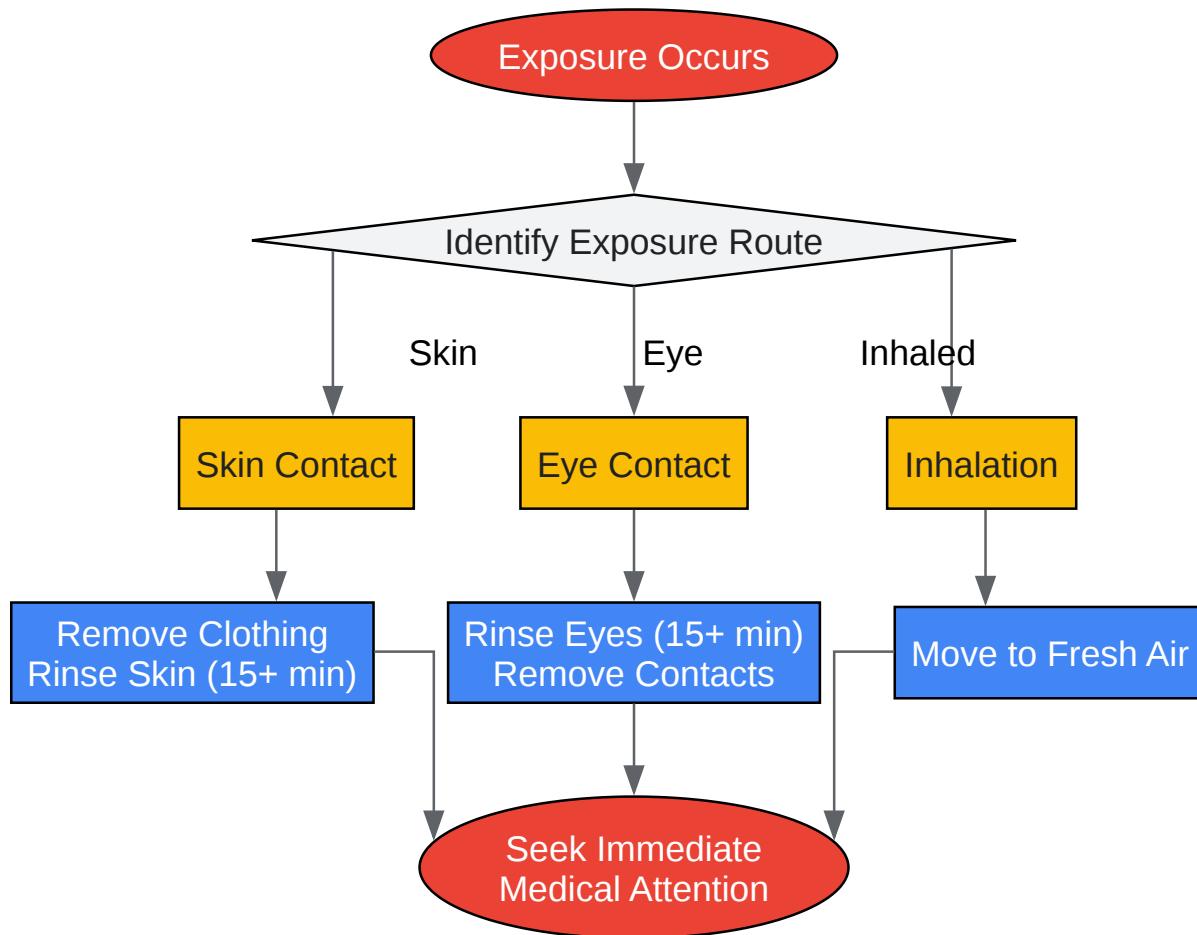
The following diagram illustrates the logical workflow for safely handling **N-(2-Hydroxyethyl)ethylenediamine** in a laboratory setting.

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Caption: Standard workflow for handling hazardous chemicals.

## First Aid Decision Pathway

This diagram outlines the decision-making process in the event of an exposure.



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Caption: Decision pathway for first aid response to exposure.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)